

Application Notes and Protocols for (R)-MRT199665 Cell Culture Treatment

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Compound of Interest

Compound Name: (R)-MRT199665

Cat. No.: B15604306

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Introduction

(R)-MRT199665 is a potent, ATP-competitive, and selective inhibitor of the MARK (MAP/microtubule affinity-regulating kinase), SIK (salt-inducible kinase), and AMPK (AMP-activated protein kinase) families of serine/threonine kinases.^{[1][2]} This compound has demonstrated significant activity in various cellular contexts, notably in inducing apoptosis in MEF2C-activated human acute myeloid leukemia (AML) cells.^{[1][2]} Its mechanism of action involves the inhibition of downstream phosphorylation events, such as that of the CREB-regulated transcription co-activator 3 (CRTC3) and myocyte enhancer factor 2C (MEF2C) at serine 222.^{[1][3]} These application notes provide detailed protocols for the use of **(R)-MRT199665** in cell culture, including methods for assessing its effects on cell viability and target phosphorylation.

Mechanism of Action

(R)-MRT199665 exerts its biological effects by inhibiting the catalytic activity of several key kinases involved in cellular energy homeostasis, cell polarity, and transcriptional regulation. The primary targets are members of the MARK, SIK, and AMPK families. By blocking the

activity of these kinases, **(R)-MRT199665** disrupts downstream signaling pathways that are critical for the survival and proliferation of certain cancer cells, particularly those dependent on MEF2C activity.[1][4] While it is a potent inhibitor of the MARK/SIK/AMPK families, it shows significantly weaker activity against other kinases such as TBK1 and IKK ϵ . [1]

Data Presentation

Table 1: In Vitro Kinase Inhibitory Profile of (R)-MRT199665

MARK1 199000

Kinase Family	Target	IC50 (nM)
MARK	MARK1	2
MARK2	2	
MARK3	3	
MARK4	2	
SIK	SIK1	110
SIK2	12	
SIK3	43	
AMPK	AMPKα1	10
AMPKα2	10	
Other	NUAK1	3
MELK	29	
TBK1	5400	
IKKε	7700	
BRSK2	10000	

Data compiled from MedChemExpress.[1]

Table 2: Recommended Cell Culture Treatment Conditions for (R)-MRT199665

Cell Line(s)	Concentration Range	Treatment Duration	Observed Effect	Reference
MEF2C-activated AML (OCI-AML2, MV4-11, MOLM-13, Kasumi-1)	1 nM - 100 µM	48 hours	Reduced leukemia cell growth	[1]
MEF2C-activated AML (OCI-AML2, MV4-11, MOLM-13, Kasumi-1)	10 nM - 1000 nM	12 hours	Dose-dependent reduction in total and phosphorylated MEF2C (S222)	[1]
MEF2C-lacking AML (NB-4, HEL, HL-60, U937)	~990 nM (Mean IC50)	48 hours	Reduced sensitivity compared to MEF2C-activated lines	[1]
Macrophages	1 µM (pretreatment)	1 hour pretreatment, then up to 24 hours with LPS	Increased LPS-stimulated IL-10 and Nurr77 mRNA production and IL-10 secretion	[1]
HEK293	Not specified	60 minutes	Modest increase in AMPK activity and Thr172 phosphorylation	[5]

Experimental Protocols

Protocol 1: Assessment of Cell Viability using MTT Assay

This protocol is designed to determine the effect of **(R)-MRT199665** on the viability and proliferation of cancer cell lines.

Materials:

- **(R)-MRT199665**
- Target cancer cell lines (e.g., OCI-AML2, MV4-11)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- 96-well plates
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count cells.
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.
- Compound Treatment:

- Prepare a series of dilutions of **(R)-MRT199665** in complete culture medium. A typical concentration range to start with is 1 nM to 10 μ M.
- Include a vehicle control (e.g., DMSO) at the same final concentration as in the drug-treated wells.
- Carefully remove the medium from the wells and add 100 μ L of the prepared drug dilutions or vehicle control.
- Incubate for the desired treatment period (e.g., 48 or 72 hours).
- MTT Addition:
 - After the incubation period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for 2-4 hours at 37°C until a purple precipitate is visible.
- Solubilization:
 - Add 100 μ L of solubilization solution to each well.
 - Mix thoroughly with a multichannel pipette to dissolve the formazan crystals.
- Data Acquisition:
 - Read the absorbance at 570 nm using a microplate reader.
 - Use a reference wavelength of 630 nm if desired.
- Data Analysis:
 - Subtract the absorbance of the blank wells (medium only) from all other readings.
 - Calculate the percentage of cell viability relative to the vehicle-treated control.
 - Plot the percentage of viability against the logarithm of the drug concentration to determine the IC₅₀ value.

Protocol 2: Western Blot Analysis of MEF2C Phosphorylation

This protocol describes the detection of changes in the phosphorylation status of MEF2C at Serine 222 in AML cells following treatment with **(R)-MRT199665**.

Materials:

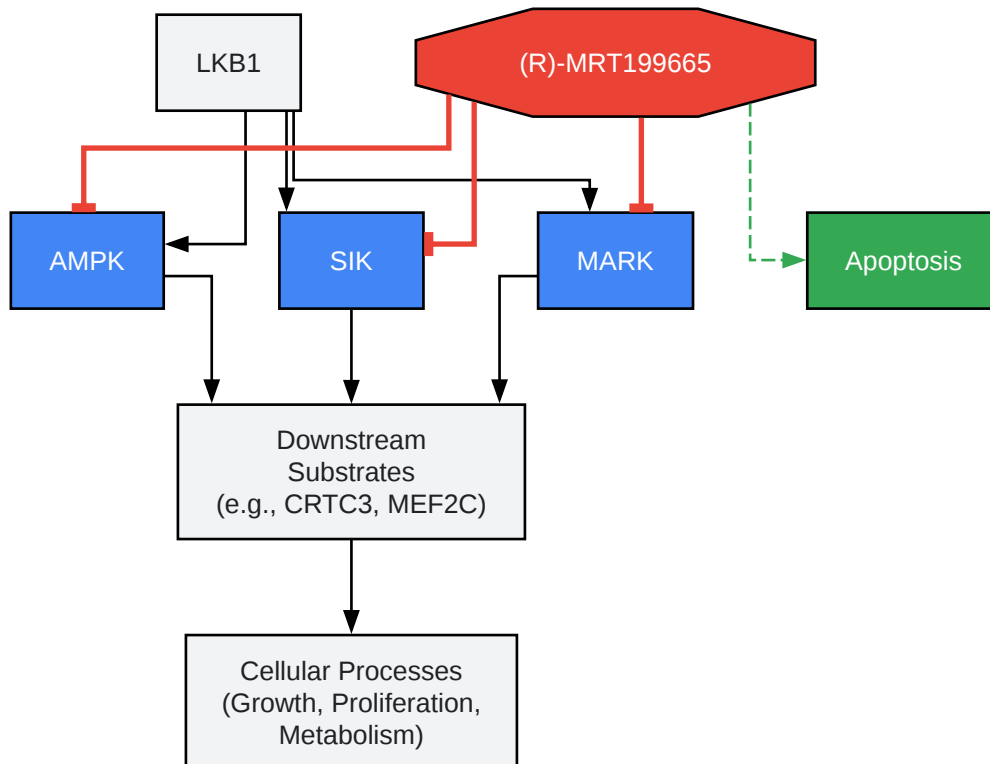
- **(R)-MRT199665**
- AML cell lines (e.g., OCI-AML2)
- Complete cell culture medium
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- Transfer buffer
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies: anti-phospho-MEF2C (Ser222), anti-total MEF2C, anti-GAPDH or β -actin (loading control)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Cell Treatment and Lysis:
 - Seed cells in 6-well plates and allow them to adhere overnight.
 - Treat cells with various concentrations of **(R)-MRT199665** (e.g., 10 nM, 100 nM, 1 μ M) for a specified duration (e.g., 12 hours). Include a vehicle control.
 - After treatment, wash the cells with ice-cold PBS and lyse them with RIPA buffer.
 - Scrape the cells and collect the lysate. Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Protein Quantification:
 - Determine the protein concentration of the supernatant using a BCA protein assay.
- Sample Preparation and SDS-PAGE:
 - Normalize the protein concentrations of all samples with lysis buffer.
 - Add Laemmli sample buffer to the lysates and boil at 95°C for 5 minutes.
 - Load equal amounts of protein (e.g., 20-30 μ g) per lane of an SDS-PAGE gel.
 - Run the gel until adequate separation of proteins is achieved.
- Protein Transfer:
 - Transfer the proteins from the gel to a PVDF or nitrocellulose membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody against phospho-MEF2C (Ser222) overnight at 4°C, following the manufacturer's recommended dilution.
 - Wash the membrane three times with TBST for 5-10 minutes each.

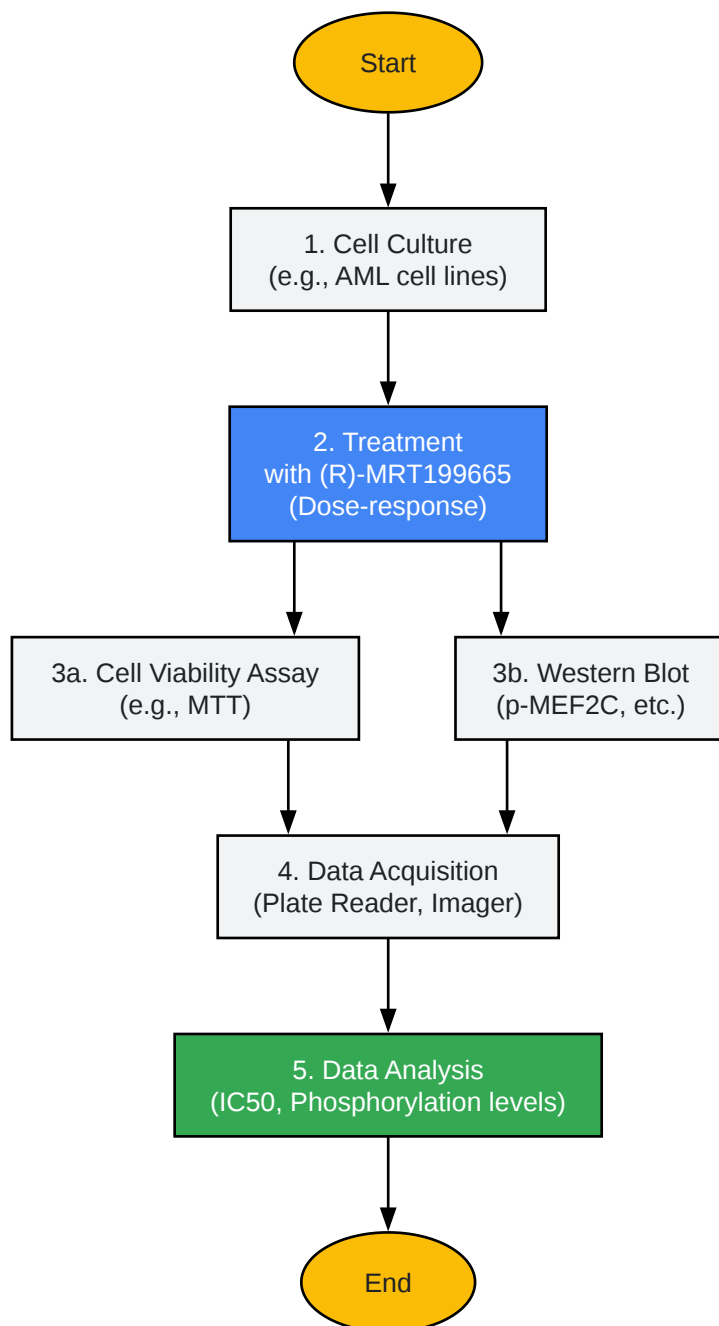
- Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again as described above.
- Detection:
 - Prepare the ECL substrate according to the manufacturer's instructions and apply it to the membrane.
 - Capture the chemiluminescent signal using an imaging system.
- Stripping and Re-probing (Optional):
 - To detect total MEF2C and a loading control, the membrane can be stripped and re-probed with the respective primary antibodies.

Mandatory Visualization



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Caption: **(R)-MRT199665** Signaling Pathway Inhibition.



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